

Personal protective equipment for handling 3-Bromo-5-iodobenzotrifluoride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Bromo-5-iodobenzotrifluoride

Cat. No.: B1279103

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Essential Safety and Handling Guide for 3-Bromo-5-iodobenzotrifluoride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3-Bromo-5-iodobenzotrifluoride** (CAS No. 481075-59-6). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk. This document is intended to supplement, not replace, your institution's established safety protocols and the material's specific Safety Data Sheet (SDS).

Hazard Identification and Personal Protective Equipment (PPE)

3-Bromo-5-iodobenzotrifluoride is a halogenated aromatic compound that requires careful handling due to its potential health hazards. While a specific, comprehensive hazard profile for this compound is not readily available, data from structurally similar chemicals such as 3-Bromo-5-chlorobenzotrifluoride and other halogenated benzotrifluorides indicate that it should be treated as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact.

Potential Hazards Include:

- Skin Irritation
- Serious Eye Irritation
- Respiratory Tract Irritation
- Harmful if Swallowed or Inhaled

A comprehensive personal protective equipment (PPE) plan is mandatory when handling this compound. The following table summarizes the recommended PPE.

Protection Type	Recommended PPE	Rationale
Eye and Face	Chemical safety goggles and a face shield	Protects against splashes and vapors that can cause serious eye damage.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene), a chemically resistant apron or lab coat, and closed-toe shoes	Prevents skin contact, which can lead to irritation or burns. Ensure gloves are appropriate for halogenated aromatic compounds and have a suitable breakthrough time.
Respiratory	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is required.	Minimizes inhalation of harmful vapors.

Physical and Chemical Properties

Quantitative data for **3-Bromo-5-iodobenzotrifluoride** is limited. The following table includes available data for the compound and related substances for reference.

Property	Value	Source
Molecular Formula	C ₇ H ₃ BrF ₃ I	Santa Cruz Biotechnology[1]
Molecular Weight	350.90 g/mol	Santa Cruz Biotechnology[1]
Physical State	Liquid	Assumed based on similar compounds
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	

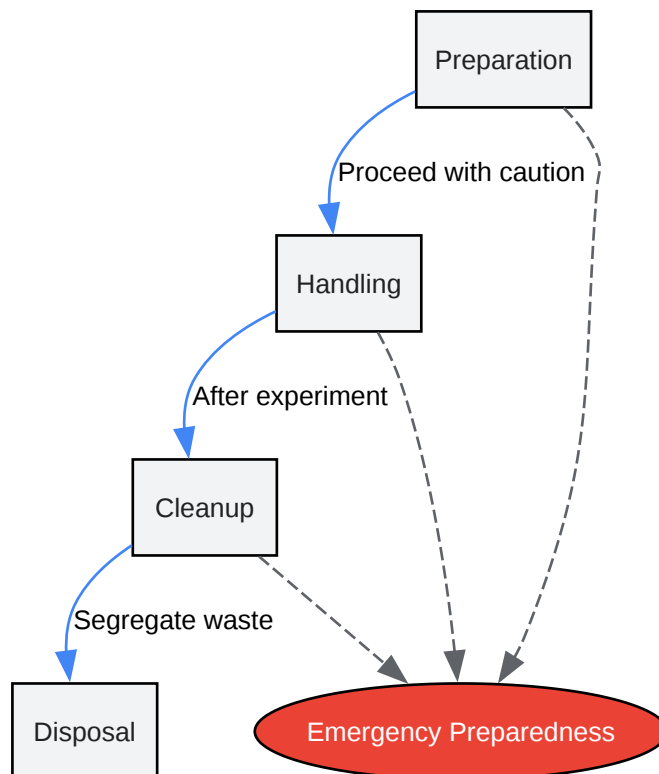
Note: Due to the limited availability of specific data for **3-Bromo-5-iodobenzotrifluoride**, properties of similar halogenated benzotrifluorides should be considered for a conservative approach to safety.

Operational Plan: Step-by-Step Handling Procedure

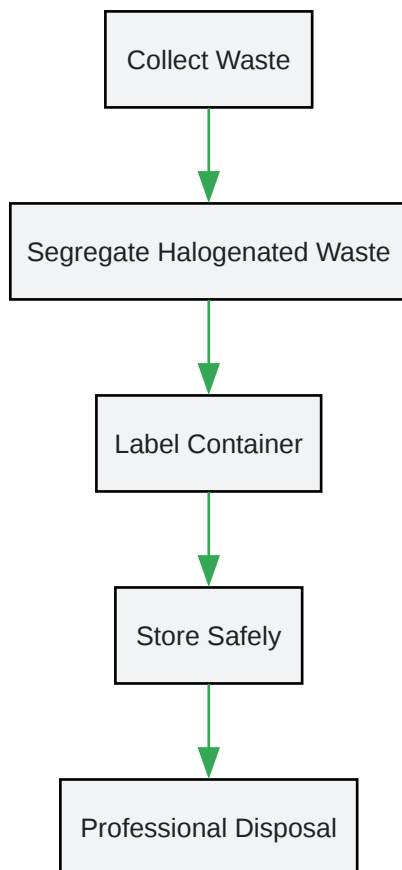
A systematic workflow is crucial for the safe handling of **3-Bromo-5-iodobenzotrifluoride**. All operations should be conducted within a certified chemical fume hood.

Workflow for Safe Handling:

Safe Handling Workflow for 3-Bromo-5-iodobenzotrifluoride



Disposal Workflow for Halogenated Waste



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References

- 1. scbt.com [scbt.com]
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